

Application Note: Quantification of Quizalofop Residues in Soil by LC-MS/MS

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Compound of Interest

Compound Name: Quizalofop

Cat. No.: B1680410

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Abstract

This application note details a robust and sensitive method for the quantification of **quizalofop**-p-ethyl and its primary metabolite, **quizalofop**-p-acid, in soil matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol provides two effective extraction procedures: a traditional solvent extraction method and a streamlined QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach. This document is intended for researchers, scientists, and professionals in the fields of environmental science and pesticide residue analysis.

Introduction

Quizalofop-p-ethyl is a selective, post-emergence herbicide widely used for the control of annual and perennial grass weeds in a variety of broadleaf crops. Due to its potential for persistence in soil and subsequent environmental impact, a reliable and sensitive analytical method for its quantification is crucial. LC-MS/MS offers excellent selectivity and sensitivity for the detection of pesticide residues at trace levels. This note provides a comprehensive protocol, including sample preparation, chromatographic conditions, and mass spectrometric parameters, for the accurate determination of **quizalofop** residues in soil.

Experimental Protocols

Two primary extraction methods are presented: the BASF Analytical Method D1303/02 and a modified QuEChERS protocol.

Method 1: BASF Analytical Method D1303/02[1][2]

This method is a well-validated protocol for the extraction of **quizalofop**-p-ethyl and its metabolites from soil.

1. Sample Preparation and Extraction: a. Weigh 5 g of a homogenized soil sample into a 50 mL polypropylene centrifuge tube.[1][2] b. Add 20 mL of an extraction solvent mixture of acetonitrile and 6% phosphoric acid in deionized water (80:20, v/v).[1][2] c. Shake the tube vigorously for a specified period (e.g., 30 minutes) on a mechanical shaker. d. Centrifuge the sample at a sufficient speed to achieve phase separation (e.g., 4000 rpm for 5 minutes). e. Carefully collect the supernatant (the extract). f. Repeat the extraction process (steps b-d) on the remaining soil pellet with a fresh aliquot of the extraction solvent. g. Combine the supernatants from both extractions.

2. Extract Dilution for LC-MS/MS Analysis: a. For the analysis of **quizalofop**-p-ethyl and **quizalofop**-p, dilute an aliquot (e.g., 8%) of the combined extract with an acetonitrile-water mixture (90:10, v/v).[1][2] b. For the analysis of the more polar metabolite, 3-OH-**quizalofop**-acid, dilute a separate aliquot (e.g., 40%) of the original extract with deionized water.[1][2] c. Filter the diluted extracts through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

Method 2: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Protocol[3][4][5][6][7]

The QuEChERS method provides a simpler and faster extraction and cleanup process.

1. Sample Extraction: a. Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.[3][4] b. If the soil is dry, add 7 mL of water and allow it to hydrate for 30 minutes.[4] c. Add 10 mL of acetonitrile to the tube.[3][4] d. Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate tribasic dihydrate, and 0.5 g sodium citrate dibasic sesquihydrate).[3] e. Immediately shake the tube vigorously for 1 minute to prevent the agglomeration of salts. f. Centrifuge the tube at ≥ 5000 rpm for 5 minutes.[4]

2. Dispersive Solid-Phase Extraction (d-SPE) Clean-up: a. Transfer an aliquot of the supernatant (acetonitrile layer) to a 2 mL or 15 mL d-SPE tube containing a cleanup sorbent mixture (e.g., primary secondary amine (PSA) and C18). b. Vortex the d-SPE tube for 30

seconds.[4] c. Centrifuge the tube at high speed for 2 minutes.[4] d. Collect the cleaned supernatant and filter it through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Instrumental Analysis

Liquid Chromatography (LC) Conditions:

- Column: A C18 reversed-phase column is commonly used, such as an Acquity UPLC BEH C18 (1.7 µm, 2.1 x 100 mm).[1]
- Mobile Phase: A gradient elution using water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B) is typical.[5]
- Flow Rate: A flow rate of 0.2 mL/min is a common starting point.[5]
- Injection Volume: 5 µL.[5][6]
- Column Temperature: 40 °C.[5]

Mass Spectrometry (MS/MS) Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive mode is used for **quizalofop-p-ethyl** and **quizalofop-p**.[1][5]
- Multiple Reaction Monitoring (MRM): Specific precursor-to-product ion transitions are monitored for quantification and confirmation.

Data Presentation

The following tables summarize the quantitative parameters for the LC-MS/MS analysis of **quizalofop-p-ethyl** and its metabolites.

Table 1: Mass Spectrometric Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
Quizalofop-p-ethyl	373.0	299.0	375.0 → 300.9
Quizalofop-p	345.0	299.0	345.0 → 100.0
3-OH-quizalofop-acid	359.0	166.0	-

Data sourced from EPA validation studies.[\[1\]](#)

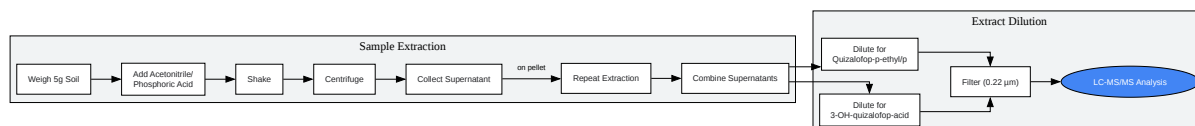
Table 2: Method Validation Data

Parameter	Quizalofop-p-ethyl	Quizalofop-p	3-OH-quizalofop-acid
Limit of Quantification (LOQ)	0.005 mg/kg	0.005 mg/kg	0.001 mg/kg
Limit of Detection (LOD)	0.001 mg/kg	0.001 mg/kg	0.0002 mg/kg
Linearity (r^2)	> 0.99	> 0.99	> 0.99
Calibration Range	0.010 - 0.2 ng/mL	0.010 - 0.2 ng/mL	0.010 - 1.0 ng/mL
Recovery	70-120%	70-120%	70-120%

Data represents typical values from validated methods.[\[1\]](#)[\[7\]](#)

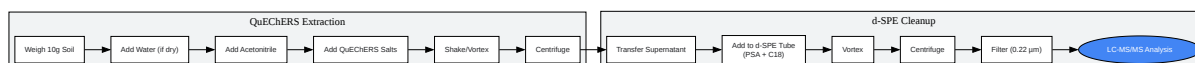
Mandatory Visualization

The following diagrams illustrate the experimental workflows described in this application note.



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Caption: Workflow for BASF Analytical Method D1303/02.



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Caption: Workflow for the QuEChERS Protocol.

Conclusion

The LC-MS/MS methods described in this application note provide high sensitivity, selectivity, and accuracy for the quantification of **quinalofop**-p-ethyl and its metabolites in soil. The choice between the traditional solvent extraction and the QuEChERS protocol will depend on laboratory workflow, sample throughput requirements, and specific analytical needs. Both methods, when properly validated, are suitable for regulatory monitoring and environmental assessment of **quinalofop** residues in soil.

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- To cite this document: BenchChem. [Application Note: Quantification of Quizalofop Residues in Soil by LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680410#lc-ms-ms-protocol-for-quantifying-quizalofop-residues-in-soil]

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